

Carbomer 934: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

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Carbomer 934 is a high molecular weight polymer of acrylic acid, cross-linked with allyl ethers of sucrose. It is a synthetic polymer widely utilized in the pharmaceutical, cosmetic, and personal care industries as a thickening, suspending, and emulsifying agent. In its raw form, it appears as a white, fluffy, and hygroscopic powder. This technical guide provides an in-depth overview of **Carbomer 934**, focusing on its chemical identifiers, physicochemical properties, and key experimental protocols relevant to its application in research and drug development.

Chemical Identification and Synonyms

Carbomer 934 is identified by several chemical registry numbers and a variety of synonyms across different industries and suppliers. The primary CAS (Chemical Abstracts Service) number for **Carbomer 934** is 9007-16-3. However, the more general CAS number for polyacrylic acid, 9003-01-4, is also frequently associated with it.

Identifier Type	Value
Primary CAS Number	9007-16-3[1][2][3][4][5][6]
Related CAS Number	9003-01-4[7][8][9][10][11][12]
UNII (Unique Ingredient Identifier)	Z135WT9208[10]
Synonyms	Acritamer 934, Carbopol 934, Carbopol® 934, Carboxypolymethylene, Carboxyvinyl polymer, Polyacrylic acid, Pemulen, Ultrez, CARBOMER 934P, CARBOPOL 941, CARBOMER 910[1][3][6][8][10]

Physicochemical Properties

The functional properties of **Carbomer 934** are dictated by its chemical structure and physical characteristics. The following table summarizes key quantitative specifications for **Carbomer 934**.

Property	Specification
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on a dried basis)
Viscosity (0.5% neutralized aqueous dispersion at 25°C)	30,500 - 39,400 mPa·s
pH (0.5% water dispersion)	2.7 - 3.5
Molecular Weight	High molecular weight polymer (approximately 3,000,000)
Loss on Drying	Not more than 2.0%
Density	Approximately 1.2 g/mL at 25 °C[6]
Boiling Point	116 °C[6]

Solubility Profile: **Carbomer 934** does not dissolve in a traditional sense but swells significantly in water and other polar solvents to form a gel or dispersion. This swelling is a result of its three-dimensionally cross-linked microgel structure. The polymer is soluble in water, glycerol,

and, after neutralization, in ethanol (95%). Neutralization of the acidic carboxylic acid groups with a suitable base (e.g., sodium hydroxide, triethanolamine) is crucial for the formation of a highly viscous gel.

Key Experimental Protocols

This section provides detailed methodologies for the characterization and formulation of **Carbomer 934**.

Protocol 1: Determination of Carboxylic Acid Content

This protocol is based on the titrimetric method described in the United States Pharmacopeia (USP) for assaying the carboxylic acid content of **Carbomer 934**.^[3]

Materials:

- **Carbomer 934** sample (previously dried)
- Deionized water
- 0.25 N Sodium Hydroxide (NaOH) volumetric solution (VS)
- Potassium Chloride (KCl)
- Potentiometric titrator with a calomel-glass or silver/silver chloride electrode
- 800-1000 mL beaker
- Mechanical stirrer with a propeller blade

Procedure:

- Accurately weigh approximately 400 mg of the previously dried **Carbomer 934** sample.
- While continuously stirring at approximately 1000 rpm, slowly add the sample to 400 mL of water in an 800-1000 mL beaker. The stirrer shaft should be set at a 60° angle at the side of the beaker, with the propeller near the bottom.
- Continue stirring for 15 minutes to ensure the polymer is fully dispersed.

- Turn off the stirrer and allow the dispersion to stand for 30 minutes.
- Transfer the beaker to a magnetic stirring device and add a magnetic stir bar.
- Add 1 g of potassium chloride to the dispersion and begin moderate mixing.
- Titrate the dispersion potentiometrically with 0.25 N NaOH VS. Allow 1 minute for mixing after each addition of the titrant before recording the pH.
- Calculate the percentage of carboxylic acid groups in the portion of **Carbomer 934** taken.

Protocol 2: Viscosity Measurement of a Neutralized Carbomer 934 Gel

This protocol outlines the steps to prepare a standardized **Carbomer 934** gel and measure its viscosity using a rotational viscometer.

Materials:

- **Carbomer 934** sample (previously dried)
- Deionized water
- 18% w/v Sodium Hydroxide (NaOH) solution
- Rotational viscometer (e.g., Brookfield RVT) with a suitable spindle
- 800 mL beaker
- Mechanical stirrer
- Water bath maintained at $25 \pm 2^{\circ}\text{C}$
- pH meter

Procedure:

- Prepare a 0.5% w/v dispersion of **Carbomer 934** by carefully and slowly adding 2.50 g of the dried polymer to 500 mL of deionized water in an 800 mL beaker, while stirring continuously at 1000 ± 50 rpm.
- Continue stirring for 15 minutes until a lump-free dispersion is obtained.
- Place the dispersion in a water bath at $25 \pm 2^\circ\text{C}$ for 30 minutes to reach thermal equilibrium.
- Neutralize the dispersion by slowly adding 18% NaOH solution while gently stirring. Monitor the pH continuously until it is in the range of 7.3–7.8.
- Return the neutralized gel to the water bath for at least 1 hour to stabilize.
- Measure the viscosity using a rotational viscometer equipped with a suitable spindle, rotating at 20 rpm.
- Allow the reading to stabilize for 1 minute before recording the viscosity value in mPa·s.

Protocol 3: Preparation of a Carbomer 934-Based Hydrogel for Topical Drug Delivery

This protocol provides a general framework for the formulation of a simple hydrogel using **Carbomer 934**, which can be adapted for the incorporation of various active pharmaceutical ingredients (APIs).

Materials:

- **Carbomer 934**
- Deionized water
- Active Pharmaceutical Ingredient (API)
- Co-solvent (e.g., ethanol, propylene glycol), if required for the API
- Neutralizing agent (e.g., triethanolamine)
- Preservative (e.g., methylparaben)

- Magnetic stirrer and hot plate (if heating is required)

Procedure:

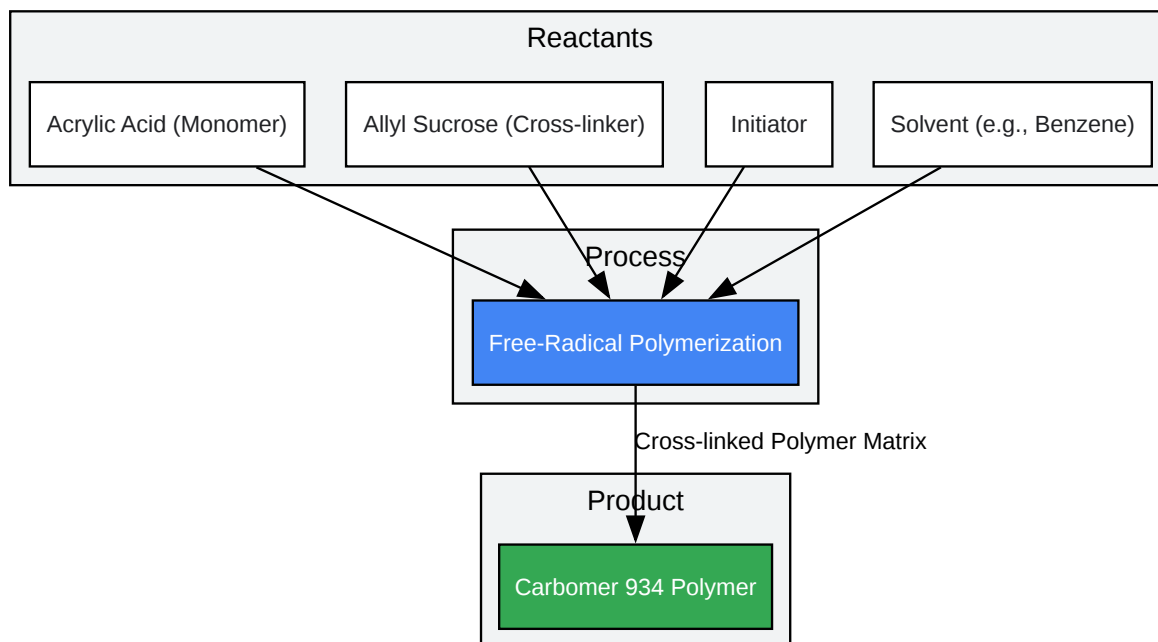
- Disperse the required amount of **Carbomer 934** (typically 0.5% to 2.0% w/v) in deionized water with constant, gentle stirring using a magnetic stirrer to avoid lump formation.
- If the API is not water-soluble, dissolve it in a suitable co-solvent.
- Separately, dissolve the preservative in a small amount of water, with gentle heating if necessary.
- Once the **Carbomer 934** is fully hydrated and a uniform dispersion is formed, add the preservative solution and the API solution (or the API directly if water-soluble) to the dispersion with continuous stirring.
- Slowly add the neutralizing agent (e.g., triethanolamine) dropwise while stirring until a transparent, viscous gel is formed and the desired pH (typically 6.5-7.5) is achieved.
- Allow the gel to stand for several hours to allow any entrapped air bubbles to escape.

Process Visualizations

The following diagrams, generated using Graphviz, illustrate key processes related to **Carbomer 934**.

Synthesis of Carbomer 934

The synthesis of **Carbomer 934** involves the free-radical polymerization of acrylic acid in the presence of a cross-linking agent, typically allyl ethers of sucrose.

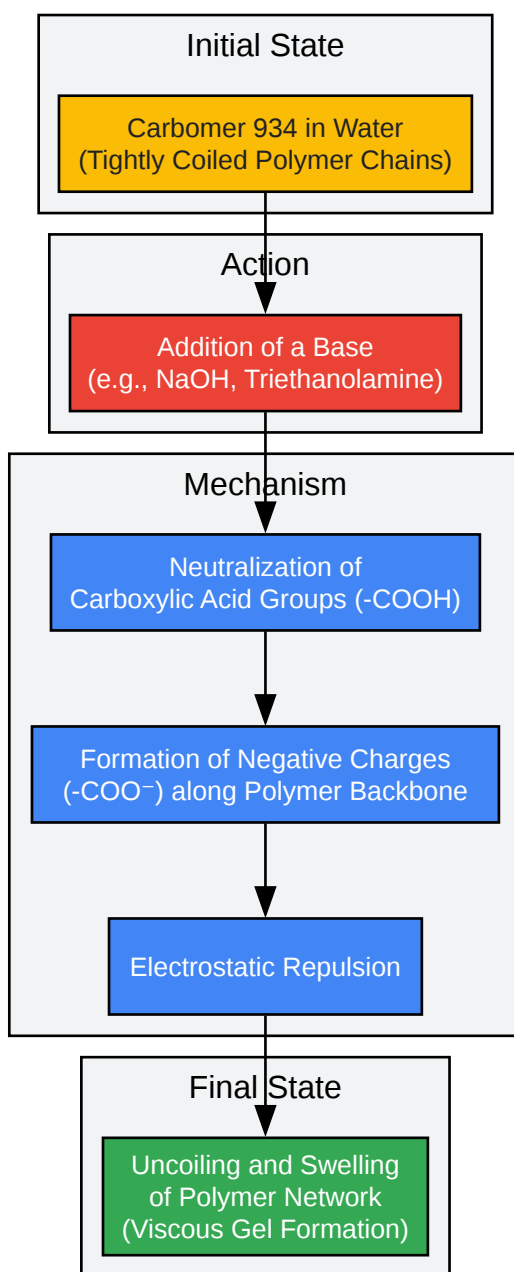


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Caption: Synthesis of **Carbomer 934** via Free-Radical Polymerization.

Mechanism of Gel Formation

The thickening property of **Carbomer 934** is activated upon neutralization. In an aqueous dispersion, the polymer chains are tightly coiled. The addition of a base neutralizes the acidic carboxylic acid groups, leading to electrostatic repulsion and subsequent uncoiling and swelling of the polymer network.

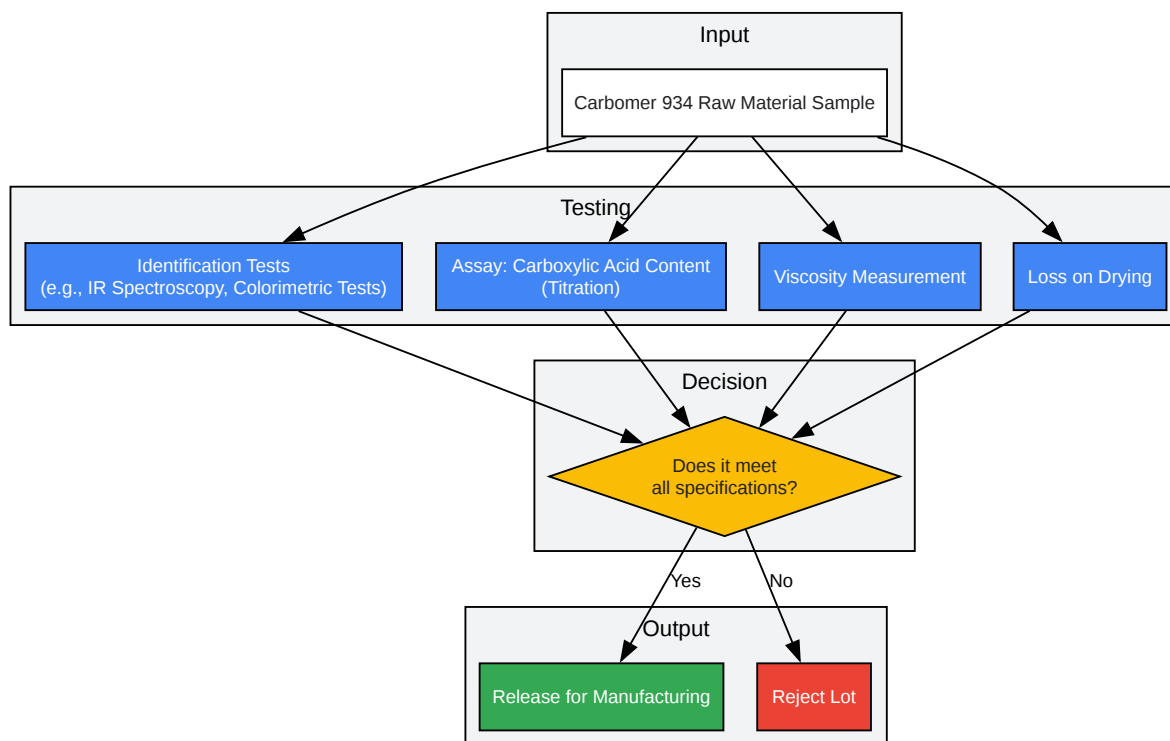


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Caption: Mechanism of **Carbomer 934** Gel Formation upon Neutralization.

Quality Control Workflow

A typical workflow for the quality control of **Carbomer 934** raw material involves a series of tests to confirm its identity, purity, and functional properties.



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Caption: Quality Control Workflow for **Carbomer 934** Raw Material.

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